

Personal protective equipment for handling (1-Chloroethyl)trimethylsilane

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Compound of Interest

Compound Name: (1-Chloroethyl)trimethylsilane

Cat. No.: B1345580

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Essential Safety and Handling Guide for (1-Chloroethyl)trimethylsilane

(1-Chloroethyl)trimethylsilane (CAS No. 7787-87-3) is a flammable and corrosive liquid that demands rigorous safety protocols in a laboratory setting. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the well-being of researchers, scientists, and drug development professionals. Adherence to these procedures is critical to minimize risks and ensure a safe working environment.

Hazard Summary & Quantitative Data

(1-Chloroethyl)trimethylsilane is classified as a flammable liquid that can cause serious eye irritation, skin irritation, and respiratory irritation.^[1] It is crucial to handle this chemical with appropriate personal protective equipment in a controlled environment.

Property	Value	Source
Molecular Weight	136.70 g/mol	[1]
Boiling Point	116 °C (lit.)	[1]
Density	0.864 g/mL at 20 °C (lit.)	[1]
Flash Point	20 °C (68 °F)	[1]
Refractive Index	n ₂₀ /D 1.422 (lit.)	[1]
Hazard Codes	H225, H315, H319, H335	[1]
Storage Class	3 - Flammable liquids	[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense when handling **(1-Chloroethyl)trimethylsilane**. The following equipment is mandatory:

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield to protect against splashes and vapors.[1]
- **Hand Protection:** Neoprene or nitrile rubber gloves are recommended.[2] Ensure gloves are compatible with the chemical and regularly inspected for any signs of degradation.
- **Respiratory Protection:** When vapours or aerosols are generated, a NIOSH-certified combination organic vapor/acid gas (yellow cartridge) respirator or a type ABEK (EN14387) respirator filter is required.[1][2] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[3]
- **Body Protection:** A flame-retardant and antistatic lab coat or protective suit should be worn.[3] Closed-toe shoes are mandatory.

Operational Plan: Step-by-Step Handling Procedure

- **Work Area Preparation:** Ensure the work area is clean, uncluttered, and located within a certified chemical fume hood.[3] Emergency eye wash stations and safety showers must be readily accessible.[2]

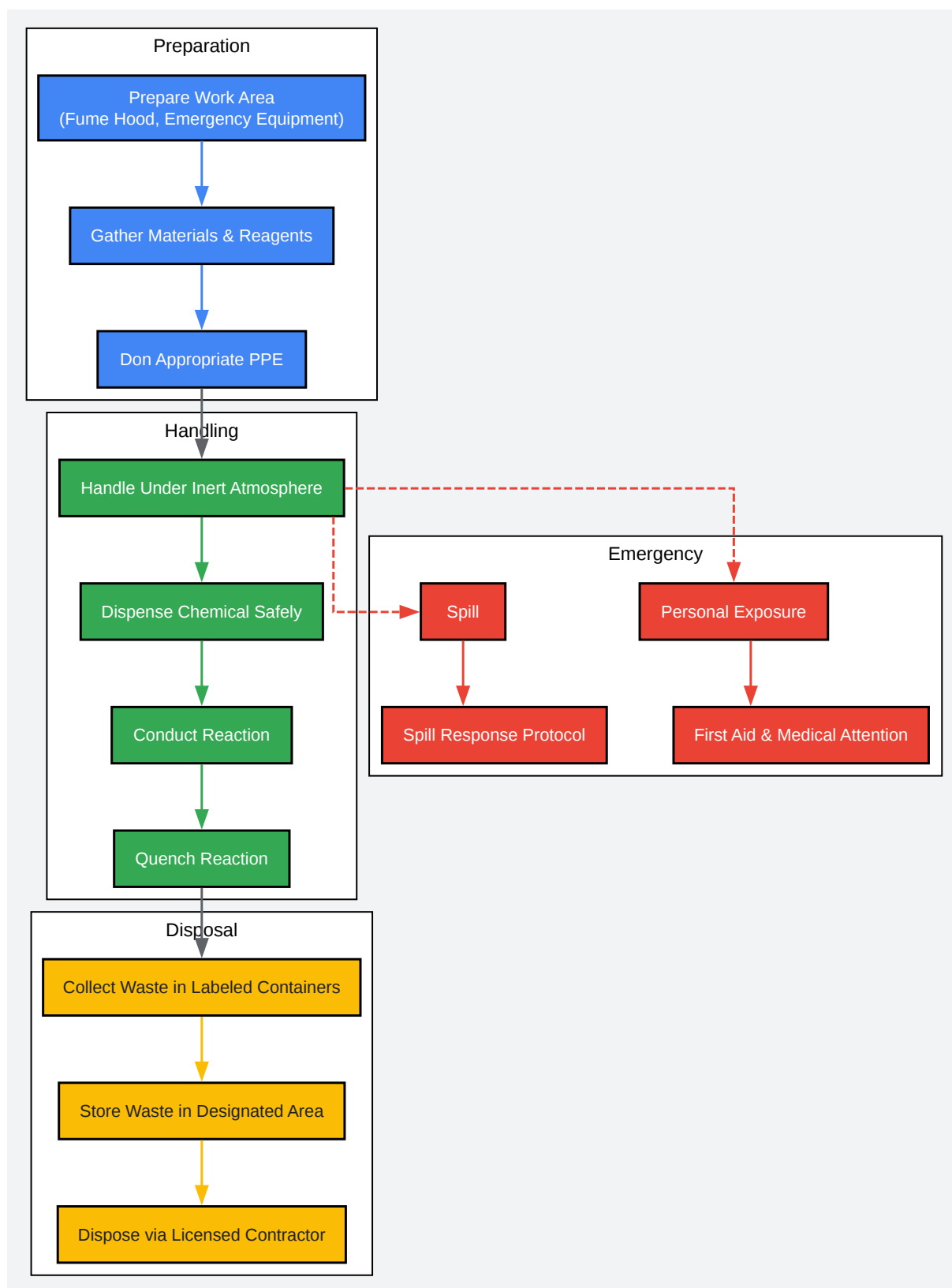
- Gather Materials: Assemble all necessary equipment, including **(1-Chloroethyl)trimethylsilane** in a sealed container, appropriate glassware, and spill containment materials.
- Don PPE: Put on all required personal protective equipment before handling the chemical.
- Inert Atmosphere: For reactions sensitive to moisture or air, handle the reagent under an inert atmosphere (e.g., argon or nitrogen).
- Dispensing: Use a syringe or cannula for transferring the liquid to minimize exposure to air and prevent spills. Avoid opening the container in an open environment.
- Heating and Reaction: If heating is required, use a well-controlled heating mantle and monitor the reaction closely. Be aware that vapors may form explosive mixtures with air.[4]
- Post-Reaction: Quench any reactive materials carefully according to the specific experimental protocol.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical attention.[5]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spill: Evacuate the area. Remove all ignition sources.[4] Use non-sparking tools.[4] Absorb the spill with an inert, non-combustible material such as Chemizorb®, sand, or earth.[3][4] Place the absorbed material in a sealed, labeled container for disposal.

Disposal Plan

All waste containing **(1-Chloroethyl)trimethylsilane** must be treated as hazardous waste.

- **Waste Collection:** Collect all liquid and solid waste in separate, clearly labeled, and sealed containers. Do not mix with other waste streams.^[3]
- **Container Labeling:** Label waste containers with "Hazardous Waste," the chemical name, and the associated hazards (flammable, corrosive).
- **Storage of Waste:** Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
- **Disposal:** Arrange for the disposal of the hazardous waste through a licensed environmental waste management company, following all local, state, and federal regulations.^[3] Do not pour down the drain.

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **(1-Chloroethyl)trimethylsilane**.

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